

# nuclear spin properties of Silicon-28

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Silicon-28

Cat. No.: B1257143

[Get Quote](#)

An In-depth Technical Guide on the Nuclear Spin Properties of **Silicon-28**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Silicon-28** ( $^{28}\text{Si}$ ) is the most abundant stable isotope of silicon, accounting for approximately 92.23% of its natural occurrence.[1][2] Its unique nuclear properties, specifically the absence of nuclear spin, make it a material of profound interest in advanced scientific fields. For researchers in quantum computing, it represents a near-perfect, magnetically "silent" substrate for hosting qubits.[3][4] For scientists and professionals in drug development and materials science who rely on Nuclear Magnetic Resonance (NMR) spectroscopy, understanding the characteristics of  $^{28}\text{Si}$  is crucial for interpreting spectral data, as its inactivity contrasts with the NMR-active  $^{29}\text{Si}$  isotope. This guide provides a detailed examination of the core nuclear spin properties of  $^{28}\text{Si}$ , the experimental basis for these properties, and their implications in modern research and development.

## Core Nuclear Spin Properties

The defining characteristic of the **Silicon-28** nucleus is its lack of spin. As a nucleus with an even number of protons (14) and an even number of neutrons (14), it is classified as an "even-even nucleus".[5][6][7] Due to pairing effects within the nucleus, the intrinsic spins of the individual nucleons cancel each other out, resulting in a total nuclear spin quantum number ( $I$ ) of zero.[5][8][9] This zero-spin state directly dictates its other magnetic and electric properties, rendering it inert to NMR spectroscopy.[10][11]

## Data Presentation: Quantitative Nuclear Properties of Silicon-28

Property	Symbol	Value	Units	Reference
Natural Abundance	-	92.23%	%	<a href="#">[1]</a> <a href="#">[12]</a>
Protons (Z)	Z	14	-	<a href="#">[7]</a>
Neutrons (N)	N	14	-	<a href="#">[7]</a>
Nuclear Spin Quantum Number	I	0	-	<a href="#">[1]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Magnetic Dipole Moment	$\mu$	0	$\mu\text{N}$	<a href="#">[1]</a> <a href="#">[12]</a> <a href="#">[14]</a>
Electric Quadrupole Moment	Q	0	barn	<a href="#">[12]</a> <a href="#">[14]</a> <a href="#">[15]</a>
Gyromagnetic Ratio	$\gamma$	0	$10^7 \text{ rad T}^{-1} \text{ s}^{-1}$	<a href="#">[16]</a> <a href="#">[17]</a>

## Experimental Protocols for Determination

The nuclear spin properties of **Silicon-28** are experimentally confirmed by its lack of interaction in Nuclear Magnetic Resonance (NMR) spectroscopy. While  $^{28}\text{Si}$  itself is NMR-inactive, the protocols used to study other silicon isotopes, such as the spin- $\frac{1}{2}$  nucleus  $^{29}\text{Si}$ , provide definitive evidence of the  $^{28}\text{Si}$  state.[\[11\]](#)[\[18\]](#)

## Methodology: Pulsed Fourier Transform (FT) NMR Spectroscopy

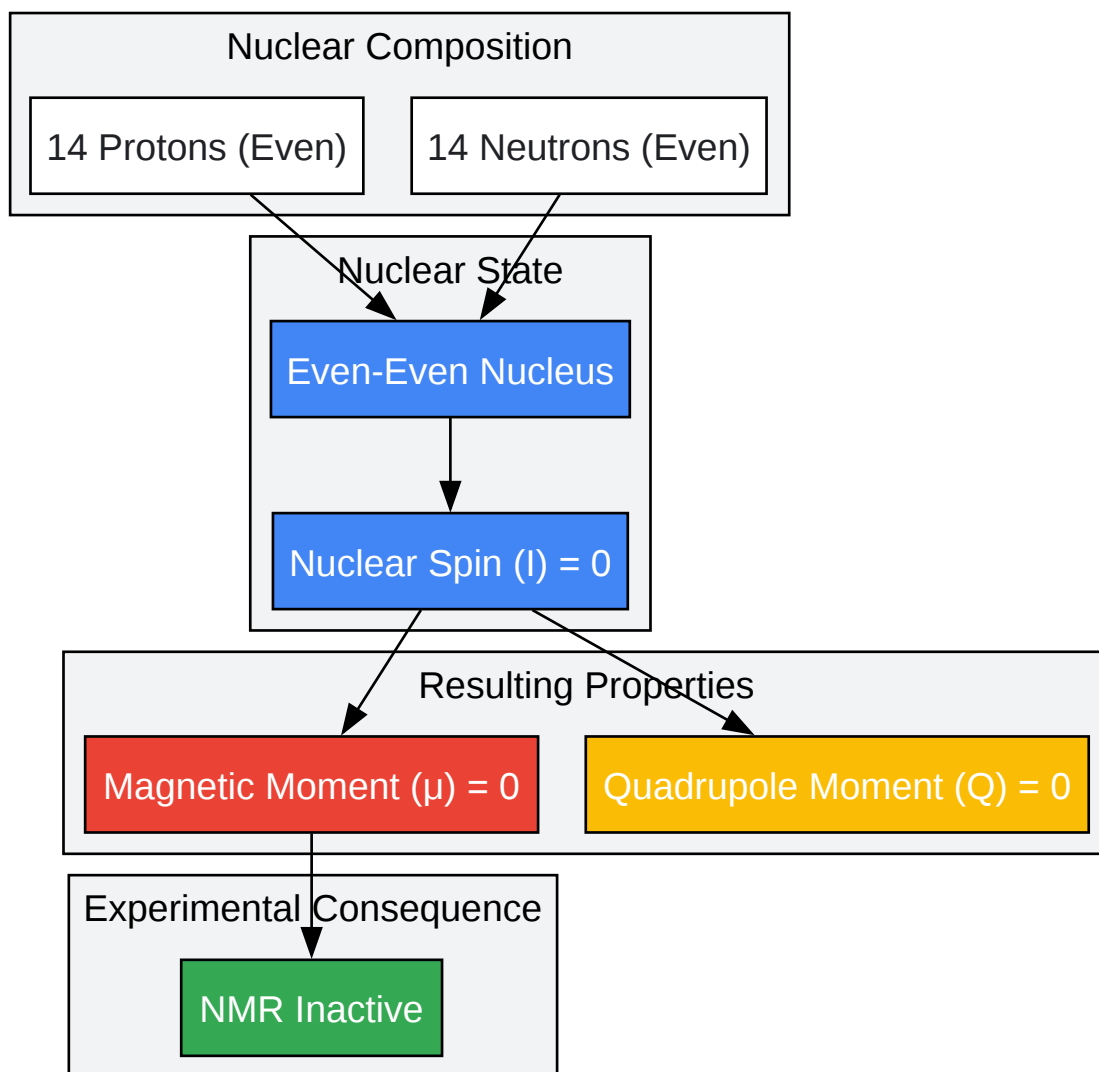
This is the standard technique for observing NMR-active nuclei. The confirmation of  $^{28}\text{Si}$ 's zero-spin is achieved by observing its complete absence of a signal during these experiments.

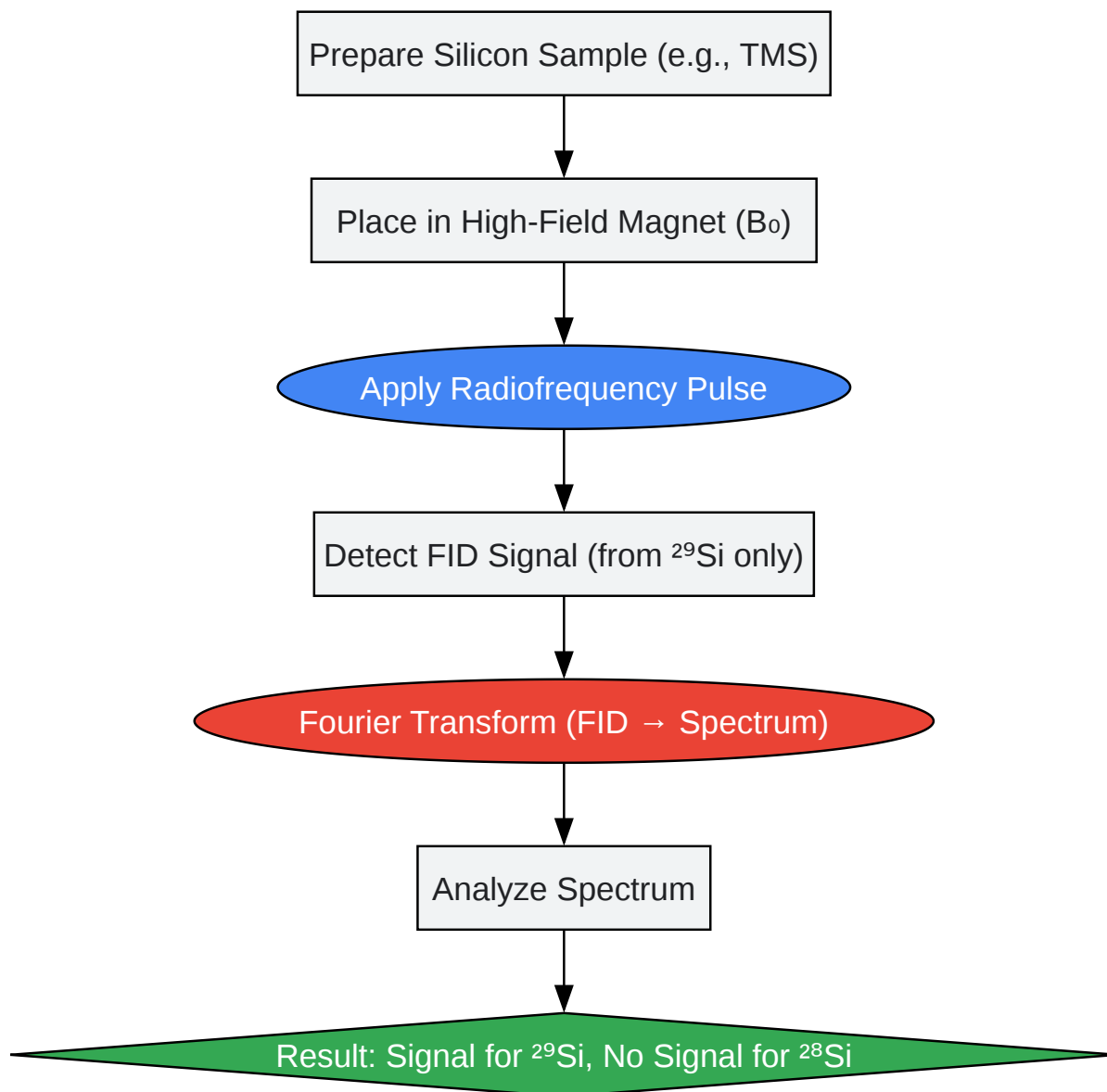
- **Sample Preparation:** A silicon-containing compound, such as Tetramethylsilane (TMS,  $\text{Si}(\text{CH}_3)_4$ ), is prepared in a suitable deuterated solvent and placed in a thin-walled glass NMR tube. TMS is a common reference standard for both  $^1\text{H}$  and  $^{29}\text{Si}$  NMR.[\[11\]](#)[\[17\]](#)
- **Instrumentation:** The sample is placed in a high-field superconducting magnet of an NMR spectrometer. The instrument is equipped with a radiofrequency (RF) transmitter and a sensitive receiver coil tuned to the frequency range of silicon isotopes.
- **Data Acquisition:**
  - The sample is subjected to a strong, static magnetic field ( $B_0$ ), which aligns the nuclear spins of any NMR-active nuclei (like  $^{29}\text{Si}$ ).
  - A short, powerful pulse of RF energy is applied, which perturbs this alignment.
  - As the nuclei relax back to their equilibrium state, they emit a faint radio signal, known as the Free Induction Decay (FID). This signal is detected by the receiver coil.
  - Crucially, the vast majority of silicon atoms (the  $^{28}\text{Si}$  isotopes) do not possess a nuclear spin and therefore do not interact with the magnetic field or the RF pulse. They generate no FID signal.[\[10\]](#)[\[11\]](#)
- **Data Processing:**
  - The detected FID signal, which originates exclusively from  $^{29}\text{Si}$  (and any other active nuclei), is digitized.
  - A mathematical operation, the Fourier Transform, is applied to the time-domain FID signal to convert it into a frequency-domain NMR spectrum.
  - The resulting spectrum shows sharp resonance peaks for  $^{29}\text{Si}$ , but a complete and notable absence of any signal corresponding to  $^{28}\text{Si}$ .[\[19\]](#) This "silence" is the definitive experimental proof of its zero-spin state.

## Visualizations: Logical and Experimental Workflows

### Logical Pathway of Silicon-28 Nuclear Properties

The following diagram illustrates the fundamental relationship between the nuclear composition of **Silicon-28** and its resulting magnetic properties and NMR inactivity.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. webelements.com [webelements.com]
- 2. Silicon - Wikipedia [en.wikipedia.org]
- 3. briandcolwell.com [briandcolwell.com]
- 4. siliconsemiconductor.net [siliconsemiconductor.net]
- 5. Even and odd atomic nuclei - Wikipedia [en.wikipedia.org]
- 6. Even–even nucleus - Wikipedia [en.wikipedia.org]
- 7. Silicon-28 - isotopic data and properties [chemlin.org]
- 8. personal.soton.ac.uk [personal.soton.ac.uk]
- 9. mriquestions.com [mriquestions.com]
- 10. Purified Silicon Makes Bigger, Faster Quantum Computers - IEEE Spectrum [spectrum.ieee.org]
- 11. NMR Periodic Table: Silicon NMR [imserc.northwestern.edu]
- 12. Isotope data for silicon-28 in the Periodic Table [periodictable.com]
- 13. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 14. Isotope data for silicon-28 in the Periodic Table [periodictable.com]
- 15. www-nds.iaea.org [www-nds.iaea.org]
- 16. Gyromagnetic Ratio of Nuclides and Nucleons [chemlin.org]
- 17. acadiau.ca [acadiau.ca]
- 18. pascal-man.com [pascal-man.com]
- 19. (29Si) Silicon NMR [chem.ch.huji.ac.il]
- To cite this document: BenchChem. [nuclear spin properties of Silicon-28]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1257143#nuclear-spin-properties-of-silicon-28]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)